

# Application Note & Protocol: Isolation of Isobutyl Angelate from Anthemis nobilis

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## Compound of Interest

Compound Name: *Isobutyl angelate*

Cat. No.: *B145879*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Anthemis nobilis, commonly known as Roman Chamomile, is a medicinal plant widely recognized for its therapeutic properties, including anti-inflammatory, sedative, and antispasmodic effects.[1][2] The essential oil extracted from its flowers is a complex mixture of various bioactive compounds, with esters of angelic acid being major constituents.[3] Among these, **isobutyl angelate** is a significant component that contributes to the characteristic aroma and potential biological activities of the oil.[2][4] This document provides a detailed protocol for the isolation of **isobutyl angelate** from Anthemis nobilis flowers, including methods for extraction and purification, as well as a summary of expected yields.

## Data Presentation: Yield and Composition

The yield of essential oil from Anthemis nobilis and the concentration of **isobutyl angelate** within the oil can vary significantly based on factors such as plant origin, harvest time, and the drying method used for the plant material.[5] The following tables summarize quantitative data reported in the literature.

Table 1: Essential Oil Yield from Anthemis nobilis Flowers

Plant Material State	Extraction Method	Yield (%)	Reference
Shade-dried flowers	Hydrodistillation	1.87	<a href="#">[6]</a>
Oven-dried flowers (40°C)	Hydrodistillation	0.95	<a href="#">[6]</a>
Sun-dried flowers	Hydrodistillation	0.40	<a href="#">[6]</a>
Dried flowers	Hydrodistillation	0.33	<a href="#">[5]</a>
Dried flowers	Hydrodistillation	0.22 - 0.80	<a href="#">[7]</a>
Dried flowers	Steam Distillation	0.14	

Table 2: **Isobutyl Angelate** Content in Anthemis nobilis Essential Oil

Plant Origin/Cultivar	Isobutyl Angelate (%)	Reference
Italy	36.3 - 38.5	<a href="#">[8]</a>
Bulgaria	37.22	
Iran	25.9	<a href="#">[5]</a>
Slovak Republic	21.6	<a href="#">[9]</a>
Commercial Oil (UK)	11.53	<a href="#">[10]</a>
Commercial Oil (Edens Garden)	9.57	<a href="#">[11]</a>
Commercial Oil (Plant Therapy)	8.7	<a href="#">[12]</a>
General Range	2 - 38	<a href="#">[13]</a>

## Experimental Protocols

### Protocol 1: Extraction of Essential Oil by Steam Distillation

This protocol describes the extraction of the essential oil from dried *Anthemis nobilis* flowers using a laboratory-scale steam distillation apparatus.

#### Materials and Equipment:

- Dried *Anthemis nobilis* flowers
- Steam distillation apparatus (e.g., Clevenger-type)
- Heating mantle
- Round-bottom flask (2 L)
- Condenser
- Collection vessel
- Distilled water
- Anhydrous sodium sulfate
- Glass funnel and filter paper
- Amber glass vial for storage

#### Procedure:

- **Preparation of Plant Material:** Weigh 100 g of dried *Anthemis nobilis* flowers. Gently crush the flowers to increase the surface area for efficient oil extraction.
- **Apparatus Setup:** Assemble the steam distillation apparatus. Place the crushed flowers into the 2 L round-bottom flask and add approximately 1 L of distilled water, ensuring the flowers are fully submerged.
- **Distillation:** Begin heating the flask using the heating mantle. As the water boils, steam will pass through the plant material, volatilizing the essential oils.

- **Condensation and Collection:** The steam and essential oil vapor will travel to the condenser. Ensure a steady flow of cold water through the condenser to efficiently liquefy the vapors. The distillate, a mixture of water and essential oil, will collect in the collection vessel.
- **Extraction Duration:** Continue the distillation process for 3-4 hours to ensure complete extraction of the essential oil.
- **Oil Separation:** After distillation, carefully separate the oil layer from the aqueous layer (hydrosol). The essential oil is typically less dense and will form a layer on top of the water.
- **Drying the Oil:** To remove any residual water, pass the collected essential oil through a small column of anhydrous sodium sulfate.
- **Storage:** Store the dried essential oil in a sealed amber glass vial at 4°C to protect it from light and heat.

#### Protocol 2: Isolation of **Isobutyl Angelate** by Preparative Gas Chromatography (Prep-GC)

This protocol outlines the purification of **isobutyl angelate** from the extracted essential oil.

##### Materials and Equipment:

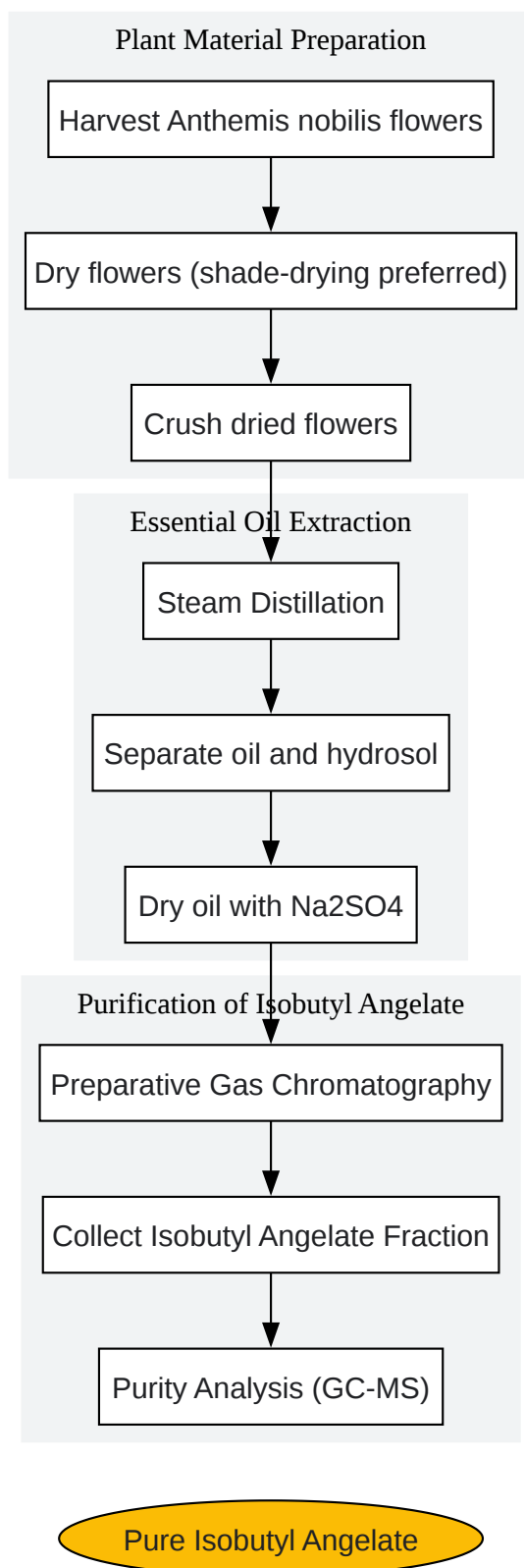
- Anthemis nobilis essential oil
- Preparative Gas Chromatograph (Prep-GC) system with a suitable column (e.g., non-polar or medium-polarity)
- Fraction collector
- Analytical Gas Chromatography-Mass Spectrometry (GC-MS) system for purity analysis
- Solvents (e.g., hexane) for sample preparation

##### Procedure:

- **Analytical GC-MS Analysis:** First, analyze a small aliquot of the crude essential oil using an analytical GC-MS system to determine the retention time of **isobutyl angelate** and the overall composition of the oil.<sup>[5]</sup>

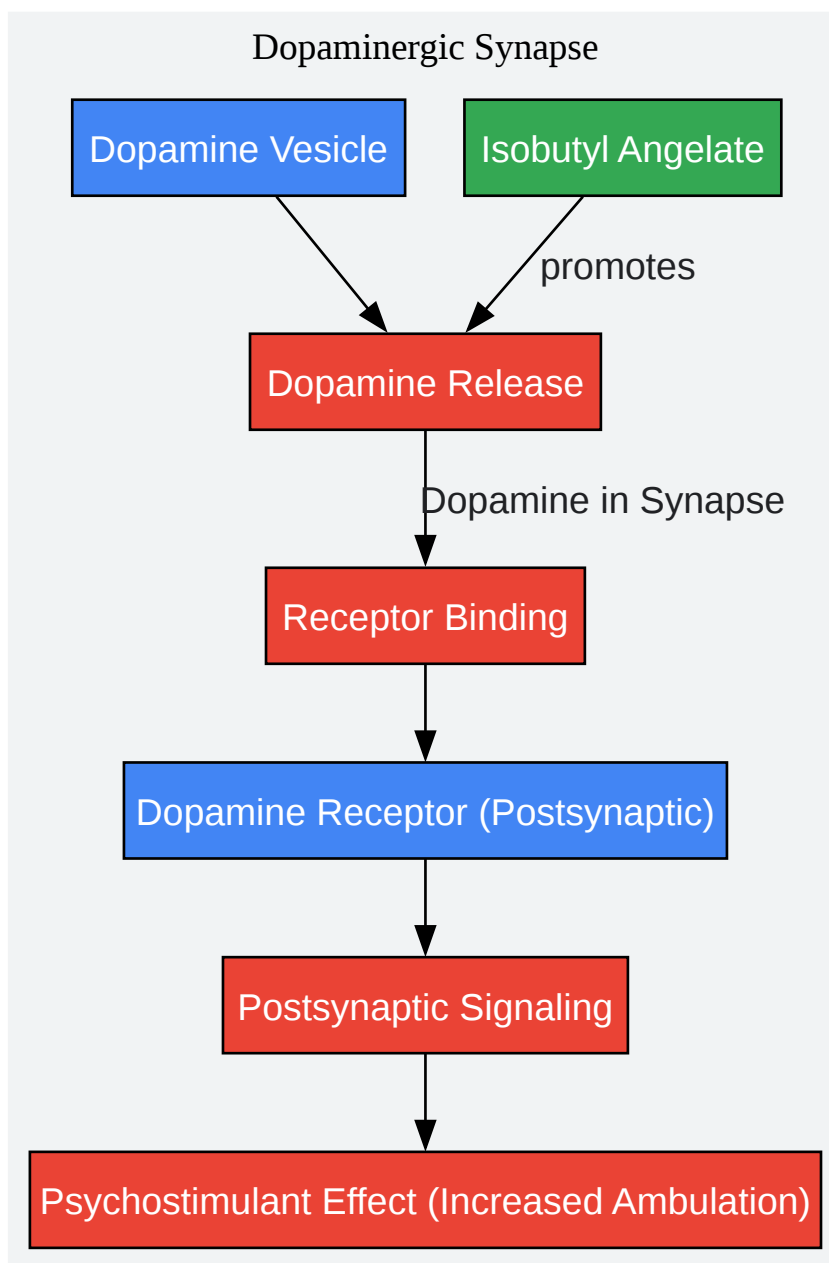
- **Prep-GC Method Development:** Based on the analytical results, develop a suitable temperature program and flow rate for the Prep-GC to achieve good separation of **isobutyl angelate** from other components.
- **Sample Injection:** Dilute the essential oil in an appropriate solvent (e.g., hexane) and inject it into the Prep-GC system.
- **Fraction Collection:** Monitor the chromatogram and collect the fraction corresponding to the retention time of **isobutyl angelate** as it elutes from the column.
- **Purity Analysis:** Analyze the collected fraction using analytical GC-MS to confirm the purity of the isolated **isobutyl angelate**.
- **Solvent Removal:** If a solvent was used for collection, remove it under a gentle stream of nitrogen or by using a rotary evaporator to obtain the pure compound.
- **Storage:** Store the purified **isobutyl angelate** in a sealed vial at low temperature.

## Visualizations



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Caption: Workflow for the isolation of **isobutyl angelate**.



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